

An In-Depth Technical Guide to the Chemical and Physical Properties of Methimazole

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Compound of Interest

Compound Name: Methazole

Cat. No.: B1676375

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Introduction

Methimazole, a thioamide-class drug, is a cornerstone in the management of hyperthyroidism. Its primary mechanism of action involves the inhibition of thyroid hormone synthesis, making it a critical area of study for endocrinology and drug development.[1][2][3] This technical guide provides a comprehensive overview of the core chemical and physical properties of Methimazole, complete with detailed experimental protocols and visual representations of its mechanism of action and analytical workflows.

Chemical Identity and Structure

Methimazole is chemically known as 1-methyl-1H-imidazole-2-thione.[1] Its structure consists of a five-membered imidazole ring with a methyl group at the first nitrogen atom and a thione group at the second carbon atom.[3]

Table 1: Chemical Identification of Methimazole

Identifier	Value
IUPAC Name	1-methyl-1H-imidazole-2-thione[1]
Synonyms	Thiamazole, Tapazole, Mercazolyl[1]
CAS Number	60-56-0[1]
Chemical Formula	C ₄ H ₆ N ₂ S[1]
Molecular Weight	114.17 g/mol [1]
InChI Key	PMRYVIKBURPHAH-UHFFFAOYSA-N[1]
SMILES	CN1C=CNC1=S[1]

Physical and Chemical Properties

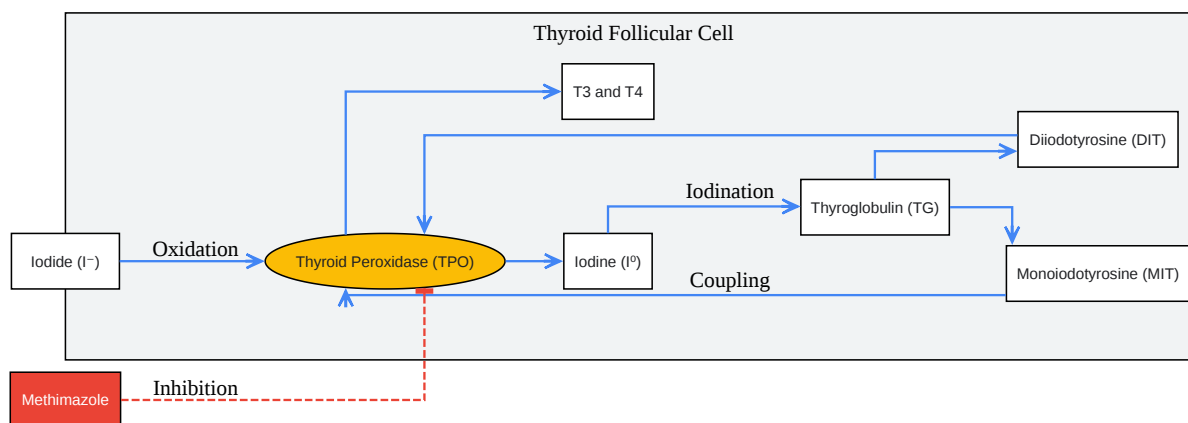
The physical and chemical characteristics of Methimazole are crucial for its formulation, delivery, and biological activity.

Table 2: Physical and Chemical Properties of Methimazole

Property	Value	Reference
Physical State	White to pale buff crystalline powder	[4][5]
Melting Point	143-148 °C	[1][6][7]
Boiling Point	280 °C (with some decomposition)	[1]
Solubility	Freely soluble in water, ethanol, and chloroform; slightly soluble in ether and benzene.	[4][6][8]
pKa	~12.37 (Predicted)	[9]

Mechanism of Action: Inhibition of Thyroid Peroxidase

Methimazole exerts its therapeutic effect by inhibiting thyroid peroxidase (TPO), a key enzyme in the synthesis of thyroid hormones.[2][3][10] TPO catalyzes the iodination of tyrosine residues on thyroglobulin and the subsequent coupling of these residues to form thyroxine (T4) and triiodothyronine (T3).[3][11] Methimazole acts as a substrate for TPO, thereby competitively inhibiting the iodination process.[10]



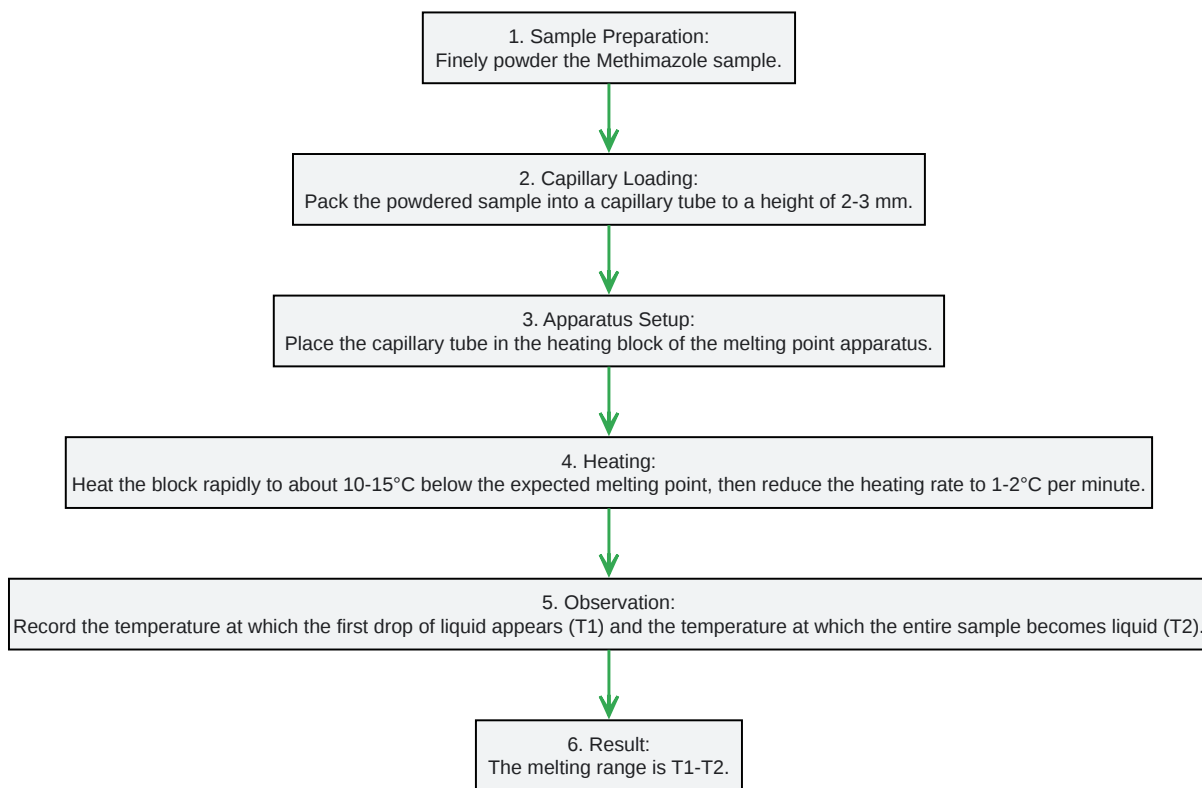
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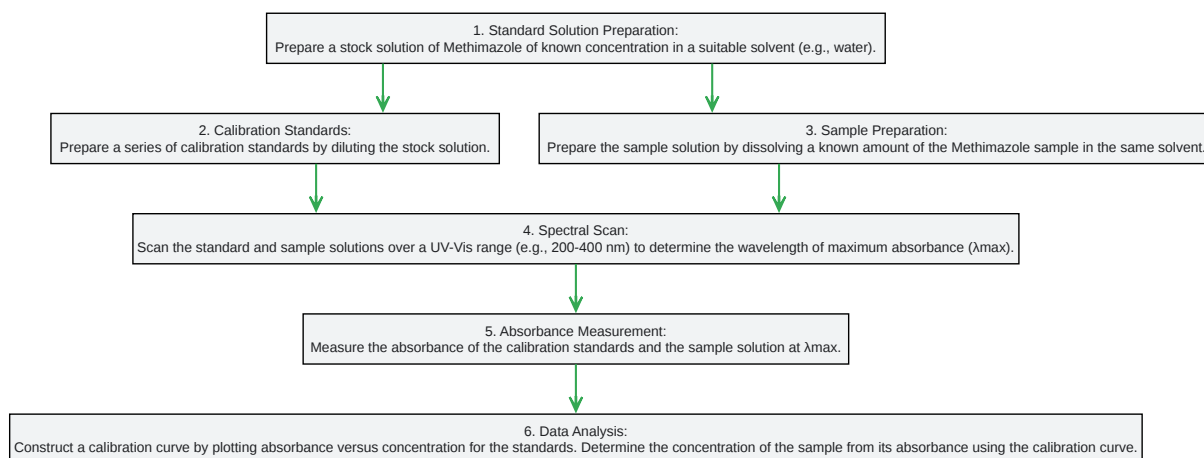
Figure 1: Signaling pathway of Methimazole's inhibition of thyroid hormone synthesis.

Experimental Protocols

Determination of Melting Point

The melting point of Methimazole can be determined using a capillary melting point apparatus.





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